

Basic ruthenium acetate chemical structure and formula

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Compound of Interest

Compound Name: *Ruthenium(III) cation heptaacetate*

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Basic Ruthenium Acetate: Structural Elucidation, Synthesis, and Therapeutic Applications

As research into metallopharmacology and advanced catalysis accelerates, trinuclear oxo-centered clusters have emerged as highly versatile molecular scaffolds. Among these, basic ruthenium acetate stands out due to its robust architecture, rich multi-electron redox behavior, and highly tunable ligand sphere. This technical guide provides an in-depth analysis of its chemical structure, a self-validating synthetic protocol, and its emerging role in modern drug development.

Structural Elucidation & Chemical Formula

"Basic ruthenium acetate" is the common nomenclature for a family of coordination salts where the primary cation features a

-oxo-bridged trinuclear core^[1]. The most representative and synthetically useful cation in this family has the chemical formula

^[1].

Mechanistic Architecture: The core of the molecule,

, consists of an equilateral triangle of three octahedral Ruthenium(III) centers. These metal centers are held together by a central, triply bridging oxo ligand (

) that lies essentially in the

plane[1]. The structural integrity is further reinforced by six bridging acetate ligands (

) that span the ruthenium edges, while three terminal aquo ligands (

) complete the octahedral coordination sphere of each metal center[1].

To facilitate rapid comparison, the quantitative physicochemical properties of the standard tetrafluoroborate dihydrate derivative are summarized below:

Table 1: Physicochemical Properties of Basic Ruthenium Acetate

Property	Quantitative Value / Description	Structural Significance
Chemical Formula		Represents the salt[1].
Molar Mass	850.35 g/mol	High molecular weight indicative of a bulky, multinuclear cluster[1].
Density	2.110 g/cm ³	Dense crystalline packing driven by the heavy Ru core[1].
Appearance	Forest green solid	Spectroscopic hallmark of the oxo-centered state[1].
Coordination	Octahedral	Highly stable low-spin configuration at each Ru center[1].

Electronic Structure & Mixed-Valence Dynamics

The intrinsic value of basic ruthenium acetate lies in its electronic communication. When subjected to reduction or specific ligand substitutions (e.g., replacing terminal

with pyridine or CO), these clusters form [1](#)[1].

The anionic state of basic ruthenium acetate complexes—such as

—features pronounced optical transitions in the near-infrared (NIR) region[2]. These NIR transitions are a direct spectroscopic signature of strongly coupled mixed-valence states (typically

) [2]. Density Functional Theory (DFT) confirms that the mixed-valency manifests as a combination of nonbonding atomic orbitals, allowing electron density to be highly delocalized and shared efficiently across the ruthenium centers[2].

Experimental Protocol: Synthesis of

To utilize these clusters, one must first synthesize the basic precursor. The following protocol is designed as a self-validating system, ensuring that causality drives every experimental choice.

Table 2: Stoichiometric Parameters for Synthesis

Reagent	Quantity	Molar Amount	Function in Synthesis
	6.0 g	22.9 mmol	Primary Ru(III) metal precursor[3].
	12.0 g	88.2 mmol	Acetate source and basic buffer[3].
Absolute Ethanol	150 mL	Excess	Coordinating solvent and crystallization medium[3].

Step-by-Step Methodology:

- Reagent Assembly: Charge a 500-mL round-bottomed flask with the

,

, a stir bar, and absolute ethanol[3].

- Causality: Sodium acetate (

) serves a dual purpose. It provides the bridging acetate ligands necessary for the framework and acts as a base to facilitate the deprotonation of water, generating the central

-oxo ligand. Ethanol solubilizes the precursors while allowing the final cluster salt to precipitate.

- Thermal Condensation: Heat the heterogeneous mixture to a vigorous reflux under continuous stirring.
 - Causality: The formation of the thermodynamically stable core requires significant thermal activation energy to break the robust Ru-Cl bonds of the inert Ru(III) starting material and drive the complexation of the oxo and acetate bridges.
- Isolation and Purification: Cool the mixture to room temperature and filter the resulting precipitate.
 - Self-Validation Checkpoint: The reaction is visually self-validating. The successful assembly of the oxo-centered trinuclear system is confirmed by the transition of the solution to a characteristic [1](#)[1]. Furthermore, the product's solubility in alcohols confirms its identity as a cationic salt[1].

Applications in Drug Development

The unique structural properties of trinuclear ruthenium clusters have opened new avenues in pharmacology, transitioning these molecules from simple catalysts to advanced metallodrugs[4].

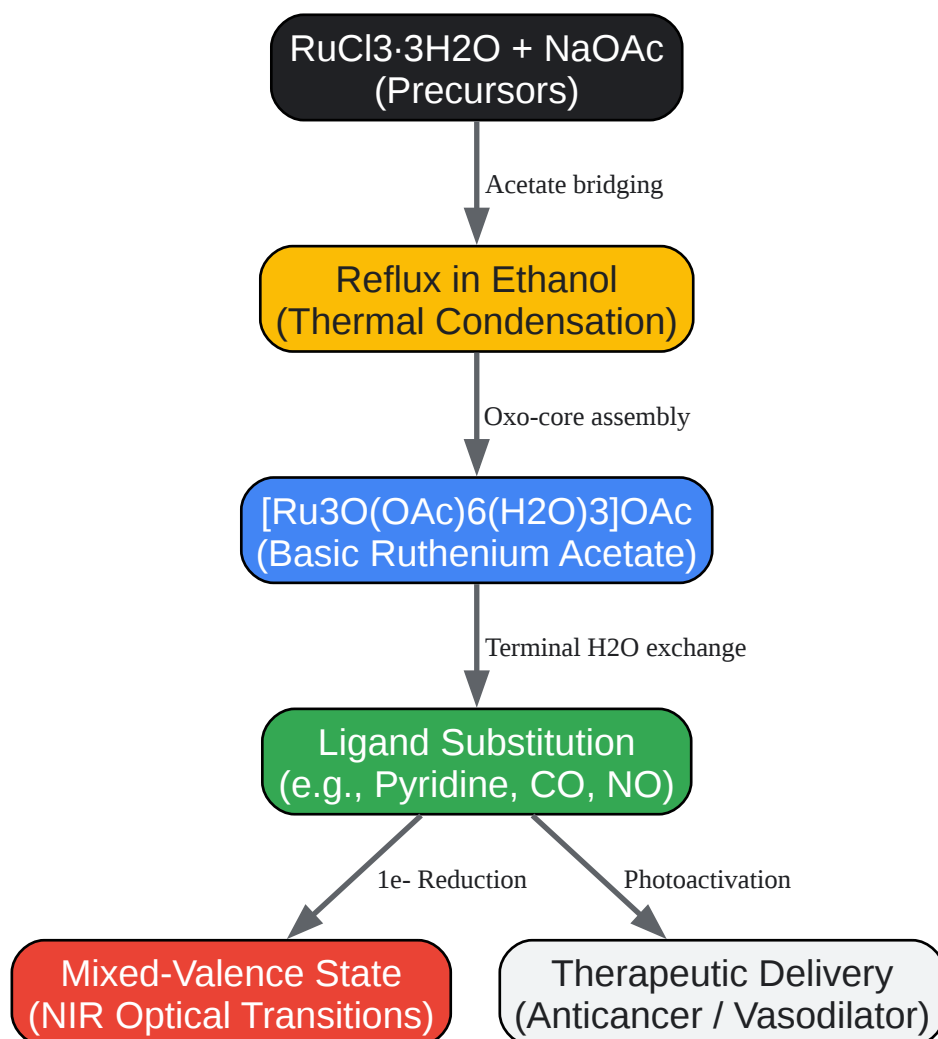
- Nitric Oxide (NO) and Carbon Monoxide (CO) Donors: The substitution of terminal aquo ligands with NO or CO yields complexes capable of photoinduced linkage isomerization[2]. These [2](#) undergo Ru-NO bond dissociation under specific light stimuli (e.g., 400 nm

excitation), making them precise delivery systems for vasodilation and targeted cellular signaling[2].

- Anticancer and Antimicrobial Agents: Recent preclinical developments highlight the biological activities of these clusters as 4[4]. Their ability to interact with target biomolecules like DNA and human serum albumin (HSA), combined with their tunable redox states, makes them highly effective pharmacophores[4].

Systems Workflow Visualization

The logical progression from basic precursor synthesis to advanced therapeutic application is mapped below.



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Workflow of basic ruthenium acetate synthesis, functionalization, and therapeutic application.

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